

# Essential Safety and Handling Protocols for GNE-2861

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## Compound of Interest

Compound Name: GNE 2861

Cat. No.: B607680

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the handling and disposal of GNE-2861, a research compound identified by CAS number 1394121-05-1.<sup>[1]</sup> Adherence to these guidelines is critical to mitigate risks and ensure a safe laboratory environment.

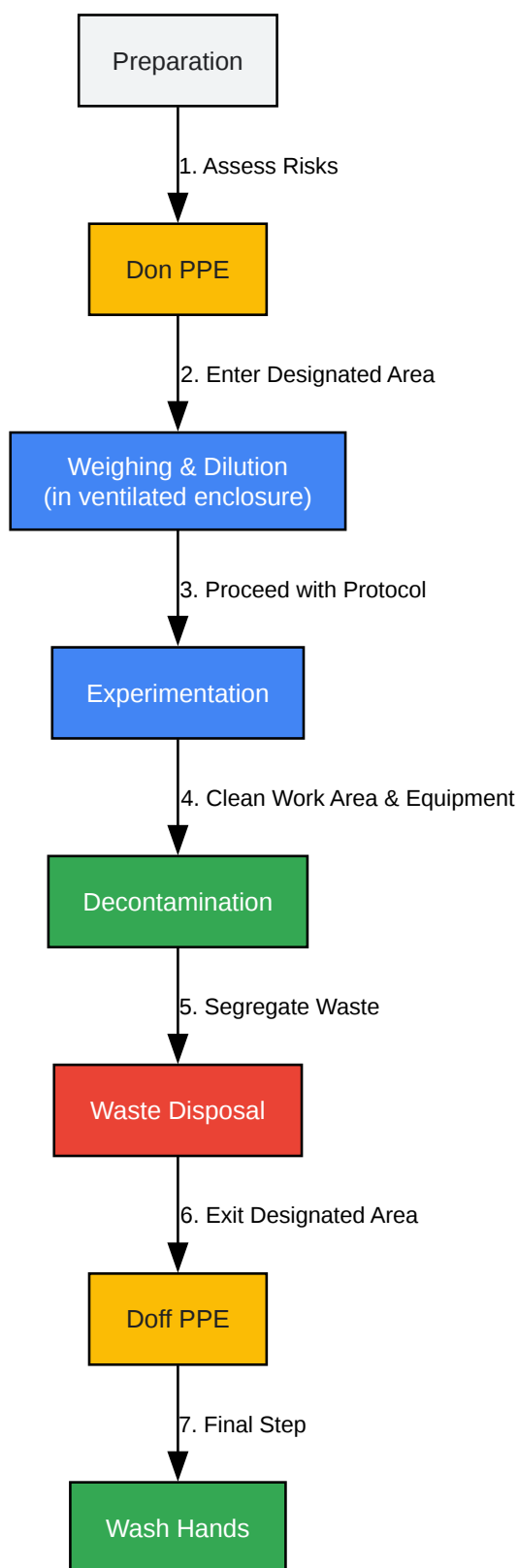
## Hazard Identification and Personal Protective Equipment (PPE)

GNE-2861 is classified with specific health hazards that necessitate the use of appropriate personal protective equipment. The compound is harmful if swallowed, causes skin irritation, leads to serious eye irritation, and may cause respiratory irritation.<sup>[1]</sup> The following table summarizes the required PPE for handling GNE-2861.

PPE Category	Item	Specification	Purpose
Hand Protection	Chemical-resistant gloves	Nitrile or other appropriate material	To prevent skin contact and irritation. <a href="#">[1]</a>
Eye Protection	Safety glasses with side-shields or goggles	ANSI Z87.1 certified	To protect against splashes and airborne particles causing serious eye irritation. <a href="#">[1]</a>
Skin and Body Protection	Laboratory coat	Standard	To prevent contamination of personal clothing and protect against skin exposure. <a href="#">[1]</a>
Respiratory Protection	NIOSH-approved respirator	Required if ventilation is inadequate or when handling powder	To prevent respiratory tract irritation from dust or aerosols. <a href="#">[1]</a>

## Safe Handling and Operational Workflow

A systematic approach to handling GNE-2861, from preparation to disposal, is crucial. The following workflow diagram outlines the key steps to be followed.



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Caption: A stepwise workflow for the safe handling of GNE-2861 in a laboratory setting.

## Experimental Protocols and Disposal Plan

Storage: GNE-2861 should be stored at -20°C.[2][3]

Handling:

- Preparation: Before handling, ensure all necessary PPE is available and in good condition. Review the Safety Data Sheet (SDS).
- Engineering Controls: All procedures involving solid GNE-2861 or the generation of aerosols should be conducted in a chemical fume hood or other ventilated enclosure.
- Weighing and Solution Preparation:
  - Measure the required amount of GNE-2861 in a designated area within the fume hood.
  - For solubilization, GNE-2861 is soluble in DMSO and Ethanol at 100 mM.[2]
- Experimentation: Carry out all experimental procedures within the fume hood. Avoid direct contact and inhalation.
- Decontamination: After use, decontaminate all surfaces and equipment with an appropriate solvent and then soap and water.

Disposal: All waste materials contaminated with GNE-2861, including empty containers, disposable labware, and contaminated PPE, must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not allow the substance to enter sewers or surface water.[1]

By adhering to these safety protocols, researchers can minimize their risk of exposure and ensure the safe and effective use of GNE-2861 in their work.

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## References

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- 3. GNE 2861 | P21-activated Kinases | Tocris Bioscience [[tocris.com](https://tocris.com)]
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